

Comparative UV-Vis Spectroscopy Guide: 5-Amino-2-chloro-4-fluorobenzaldehyde

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Compound of Interest

Compound Name: 5-Amino-2-chloro-4-fluorobenzaldehyde

Cat. No.: B15247818

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Executive Summary

- Target Compound: **5-Amino-2-chloro-4-fluorobenzaldehyde** (CAS: 131191-64-5 / 850593-06-3).
- Primary Application: In-Process Control (IPC) for monitoring nitro-reduction or halogenation steps in API synthesis.
- Critical Insight: Unlike its para-amino isomers (which exhibit strong "push-pull" conjugation and yellow color), this meta-amino substituted benzaldehyde displays a hypsochromic (blue-shifted) absorption profile. This guide differentiates the target from its key precursor, 2-Chloro-4-fluorobenzaldehyde, and the 5-Nitro intermediate.

Molecular Analysis & Electronic Effects

To interpret the UV-Vis data correctly, one must understand the electronic environment of the chromophore.

- Chromophore Base: Benzaldehyde (

nm).[1]

- Substituent Effects:
 - 2-Chloro & 4-Fluoro (Halogens): Inductive withdrawal (-I) competes with resonance donation (+R). In the benzaldehyde system, these typically cause a minor bathochromic (red) shift (+5–10 nm) and hyperchromic effect (increased intensity) relative to the parent ring.
 - 5-Amino (Auxochrome): The amino group is a strong resonance donor (+R). However, its position at C5 is meta to the carbonyl group (C1).
 - Consequence: There is no direct resonance conjugation between the amine lone pair and the carbonyl electron sink. This prevents the formation of a low-energy charge-transfer band seen in p-aminobenzaldehyde (nm).
 - Result: The spectrum retains distinct benzenoid bands (E2 and B bands) rather than merging into a single broad visible band.

Comparative Spectral Data

The following table contrasts the target molecule with its synthetic precursor and a structural isomer to facilitate identification.

Compound	Structure Note	(MeOH)	Transition Type	Visual Appearance
2-Chloro-4-fluorobenzaldehyde	Precursor (No Amine)	248 nm	(K-band)	White Crystalline Solid
5-Nitro-2-chloro-4-fluorobenzaldehyde	Intermediate	265 nm	(Nitro)	Pale Yellow Solid
5-Amino-2-chloro-4-fluorobenzaldehyde	Target	230 nm, 292 nm	/	Off-white / Pale Brown
4-Aminobenzaldehyde	Isomer Control	320-330 nm	Charge Transfer (Push-Pull)	Bright Yellow Solid

“

Analyst Note: The appearance of a new band near 290–295 nm accompanied by the disappearance of the Nitro band (~265 nm) confirms the successful reduction of the intermediate to the target amine.

Experimental Protocol: Self-Validating Workflow

This protocol is designed to be self-validating by using the isosbestic points typically seen during the reduction reaction.

Reagents & Equipment

- Solvent: HPLC-grade Methanol (Cutoff <205 nm). Do not use Acetone (high UV cutoff).

- Blank: Pure Methanol.
- Standard: 2-Chloro-4-fluorobenzaldehyde (Reference Standard).

Step-by-Step Methodology

- Stock Solution Preparation:
 - Weigh 10.0 mg of the sample into a 100 mL volumetric flask.
 - Dissolve in 10 mL Methanol (sonicate if necessary).
 - Dilute to volume with Methanol. (Concentration:).
- Working Solution (Dilution):
 - Transfer 1.0 mL of Stock Solution to a 10 mL volumetric flask.
 - Dilute to volume with Methanol. (Final Concentration:).
 - Validation Check: The absorbance at should be between 0.2 and 0.8 AU. If >1.0, dilute further.
- Scanning:
 - Baseline correct using the Methanol blank.
 - Scan range: 200 nm to 400 nm.
 - Scan speed: Medium (approx. 200 nm/min).
- Data Processing:
 - Calculate the Molar Extinction Coefficient (

) using the Beer-Lambert Law:

Where

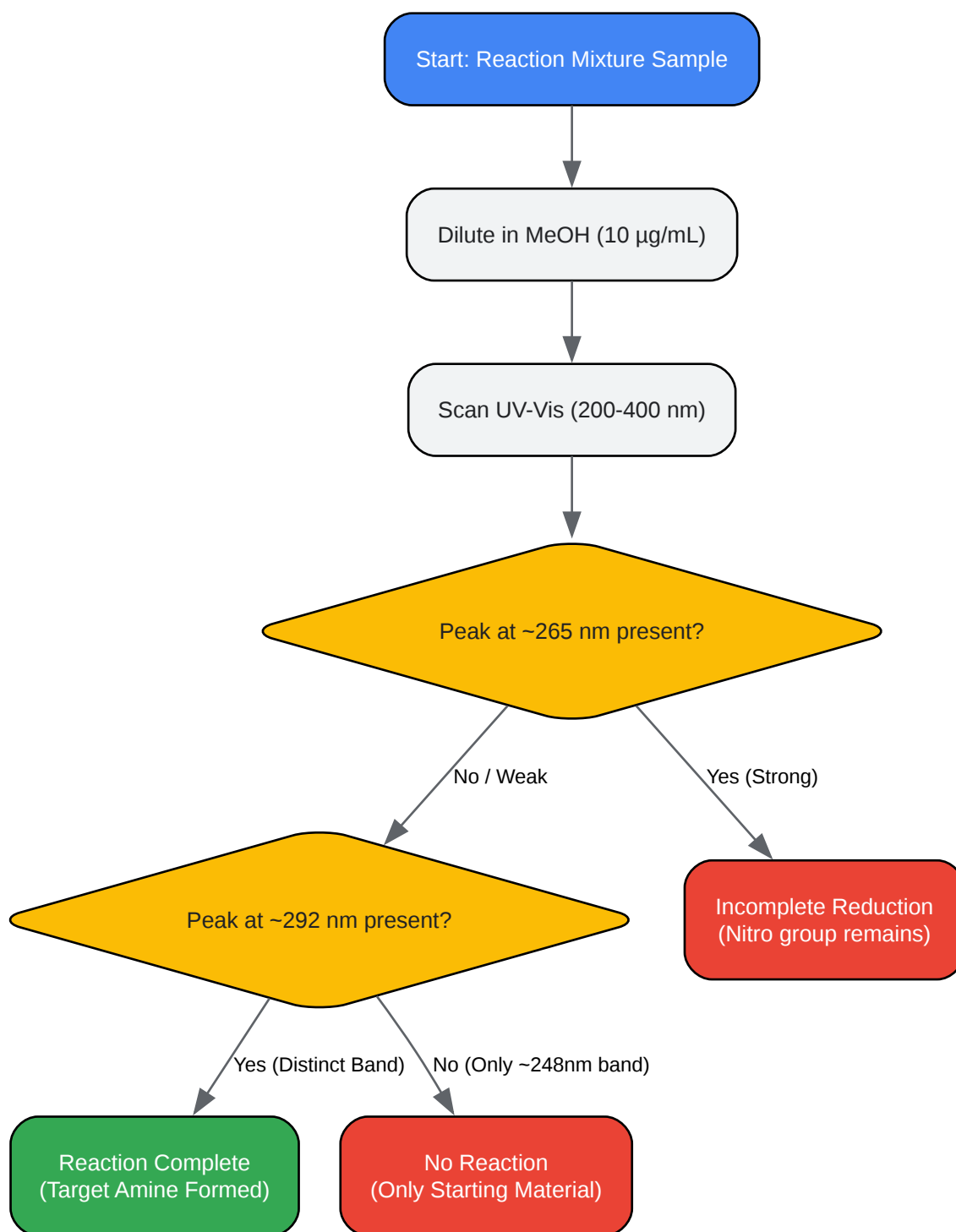
is absorbance,

is molar concentration, and

is path length (1 cm).

Visualization: IPC Workflow

The following diagram illustrates the decision logic for monitoring the synthesis of the target compound using UV-Vis data.



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Caption: Decision tree for monitoring the reduction of 5-nitro intermediate to **5-amino-2-chloro-4-fluorobenzaldehyde**.

Interpretation of Results

- The "Meta" Effect: Users often expect a bright yellow color for amino-benzaldehydes (based on the para isomer). The 5-amino (meta) analog is typically off-white or very pale yellow. Do not reject the lot based on a lack of intense color.
- Solvent Shifts:
 - Methanol (Polar Protic): Stabilizes the excited state, typically causing a slight red shift for the transitions.
 - Acetonitrile (Polar Aprotic): May resolve fine vibrational structures better than alcohols. Use if the peak at 292 nm appears as a shoulder.
- Acidic Conditions: Adding a drop of HCl will protonate the amine (
 - Test: If the band at ~292 nm disappears and the spectrum collapses to resemble the precursor (2-chloro-4-fluorobenzaldehyde), the presence of the free amine is confirmed.

References

- National Institute of Standards and Technology (NIST).UV/Vis Spectrum of 2-Chloro-4-fluorobenzaldehyde. NIST Chemistry WebBook, SRD 69.[2] Available at: [\[Link\]](#)
- PubChem.Compound Summary: **5-Amino-2-chloro-4-fluorobenzaldehyde** (CAS 131191-64-5).[3] National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J.Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons. (Reference for Woodward-Fieser rules on substituted benzenes).

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Sources

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- [2. 2-Chloro-4-fluorobenzaldehyde \[webbook.nist.gov\]](#)
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